

N,N-Dioctyl-Formamide safety data sheet (SDS)

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Compound of Interest

Compound Name: *N,N-Dioctyl-Formamide*

CAS No.: 6280-57-5

Cat. No.: B1596055

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Executive Summary

This technical guide analyzes N,N-Dioctylformamide (DOF), a specialized "designer solvent" belonging to the class of N,N-dialkylamides. Unlike its commodity cousin N,N-Dimethylformamide (DMF), DOF is characterized by extreme lipophilicity and high radiolytic stability. It is primarily engineered for the nuclear fuel cycle as an incinerable (CHON-based) alternative to organophosphorus extractants (e.g., TBP).

Critical Notice: Due to the specialized nature of DOF, standard commercial Safety Data Sheets (SDS) are often sparse. This guide synthesizes available data with "read-across" toxicology from homologous dialkylamides to provide a robust safety and operational framework.

Part 1: Chemical Architecture & Physicochemical Profile[1]

The utility of DOF lies in its amphiphilic structure.[1] It possesses a polar formamide "head" capable of coordinating metal cations and two hydrophobic octyl "tails" that ensure solubility in non-polar diluents (e.g., dodecane, kerosene).

Structural Visualization

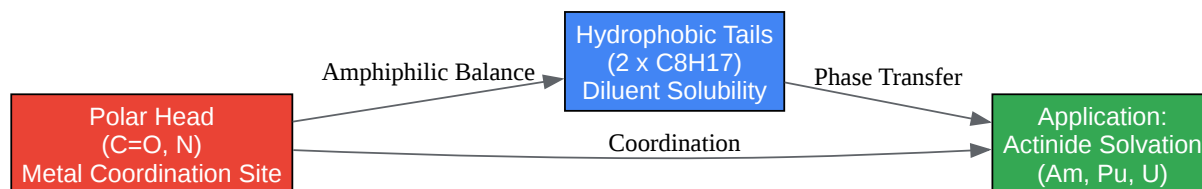


Figure 1: Functional Architecture of N,N-Dioctylformamide

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Physicochemical Data Table

Property	Value (Experimental/Predicted*)	Operational Implication
CAS Number	4088-27-1	Unique Identifier
Formula		High Carbon/Oxygen ratio ensures clean incineration.
Molecular Weight	~269.47 g/mol	Low volatility compared to DMF.[1]
Boiling Point	> 300°C (Predicted)	Requires high vacuum for distillation; low inhalation risk at RT.[1]
Density	~0.86 - 0.88 g/mL	Lighter than water; organic phase floats in extraction.[1]
Solubility (Water)	Negligible (< 10 mg/L)	Distinct aqueous/organic phase separation (no emulsions).
Flash Point	> 140°C (Open Cup)	Class IIIB Combustible Liquid (Low fire risk).[1]

*Note: Where specific experimental data for the dioctyl homolog is absent, values are interpolated from N,N-dihexyl and N,N-didecyl analogs.

Part 2: Risk Assessment & Toxicology (The "Read-Across" Analysis)

As a Senior Scientist, I must highlight that while DOF is less volatile than DMF, its lipophilicity presents a distinct permeation hazard.^[1] We utilize "Read-Across" methodology from N,N-Dimethylformamide (DMF) and N,N-Dibutylformamide to establish this safety profile.

Health Hazard Classification (GHS)

- Reproductive Toxicity (Category 1B):H360D - May damage the unborn child.^[1] (Inferred from Formamide moiety).^{[1][2][3][4]}
- Skin Irritation (Category 2):H315 - Causes skin irritation.^[1] The octyl chains act as permeation enhancers, stripping natural oils.^[1]
- Eye Irritation (Category 2A):H319 - Causes serious eye irritation.
- Aquatic Toxicity (Chronic 2):H411 - Toxic to aquatic life with long-lasting effects.^[1] (Due to low water solubility and high logP).^[1]

Critical Exposure Pathways

- Dermal Absorption (Primary Risk): Unlike water-soluble DMF which washes off, DOF binds to the lipid bilayer of the skin.^[1]
 - Protocol: Standard Nitrile gloves are insufficient for prolonged contact (Breakthrough < 15 mins).^[1]
 - Requirement: Use Silver Shield (Laminate) or Thick Butyl gloves for handling neat solutions.^[1]
- Aerosol Inhalation: While vapor pressure is low, high-speed mixing (e.g., centrifugal contactors) creates aerosols.^[1]
 - Requirement: All mixing must occur within a certified Fume Hood or Glovebox.^[1]

Part 3: Strategic Applications in Nuclear Reprocessing

DOF is a "CHON" extractant (Carbon, Hydrogen, Oxygen, Nitrogen). Unlike Tributyl Phosphate (TBP), DOF produces no phosphate residues upon incineration, significantly reducing the volume of secondary radioactive waste.

Extraction Mechanism

DOF extracts actinides via a solvation mechanism at moderate acidity and an ion-pair mechanism at high acidity.[1]

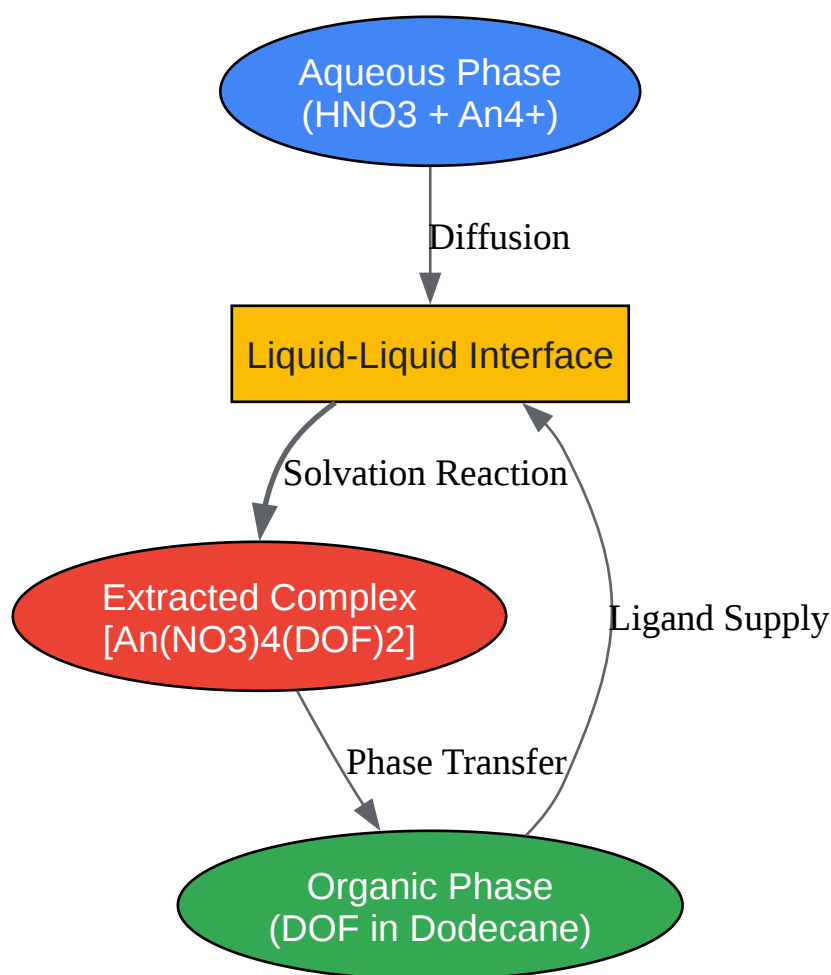


Figure 2: Actinide Extraction Mechanism via Solvation

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Part 4: Experimental Workflow

Protocol: Determination of Distribution Ratios (D) for Actinides

Objective: Quantify the extraction efficiency of DOF for U(VI) or Pu(IV) relative to nitric acid concentration.

Reagents:

- 0.5 M DOF in n-dodecane (Pre-equilibrated).
- Nitric Acid standards (0.1 M – 6.0 M).[\[1\]](#)
- Actinide Tracer (^{235}U or ^{239}Pu) or ^{241}Am).

Step-by-Step Methodology:

- Pre-equilibration (Crucial Step):
 - Contact the organic phase (DOF/dodecane) with neat nitric acid (same molarity as the test) for 10 minutes.
 - Reasoning: Amides extract nitric acid.[\[1\]](#) Failure to pre-equilibrate results in acid depletion during the metal extraction, skewing the final acidity data.[\[1\]](#)
- Phase Contact:
 - Combine 1 mL Organic Phase + 1 mL Aqueous Phase (spiked with tracer) in a 2 mL Eppendorf tube.
 - Agitate vigorously (Vortex) for 30 minutes at 25°C.
 - Safety Check: Ensure cap seal is tight to prevent aerosol release.[\[1\]](#)

- Separation:
 - Centrifuge at 3000 x g for 5 minutes to ensure total phase separation.
 - Visual Check: Look for "Third Phase Formation" (a heavy, organic-rich middle layer).^[1] If observed, the loading capacity has been exceeded.
- Sampling & Analysis:
 - Aliquot 100 µL from both phases.
 - Analyze via Liquid Scintillation Counting (LSC) or Alpha Spectroscopy.^[1]
- Calculation:
 - Success Criteria: A

indicates successful extraction.^[1]

Part 5: Emergency & Storage Protocols

Scenario	Immediate Action	Scientific Rationale
Skin Contact	Do NOT use water immediately. Blot with dry absorbent pads first, then wash with soap/water. ^[1]	Water may spread the hydrophobic solvent over a larger skin area before emulsifying. ^[1]
Spill (Lab)	Absorb with vermiculite or sand. ^[1] Do not use sawdust. ^[1]	Sawdust + Oxidizers (Nitric Acid often present) = Fire Hazard. ^[1]
Fire	Use Dry Chemical, , or Alcohol-resistant foam. ^[1]	Water jet will scatter the burning liquid (lower density). ^[1]
Storage	Store under Nitrogen blanket in amber glass.	Amides can hydrolyze to amines/carboxylic acids upon prolonged exposure to moisture/light. ^[1]

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- To cite this document: BenchChem. [N,N-Dioctyl-Formamide safety data sheet (SDS)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1596055/docs#n-n-dioctyl-formamide-safety-data-sheet-sds>]

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